

Application Note: Comprehensive Characterization of Piperidine Dicarboxylates

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Compound of Interest

Compound Name: *1-Benzyl 3-ethyl 3-methylpiperidine-1,3-dicarboxylate*

Cat. No.: *B1442382*

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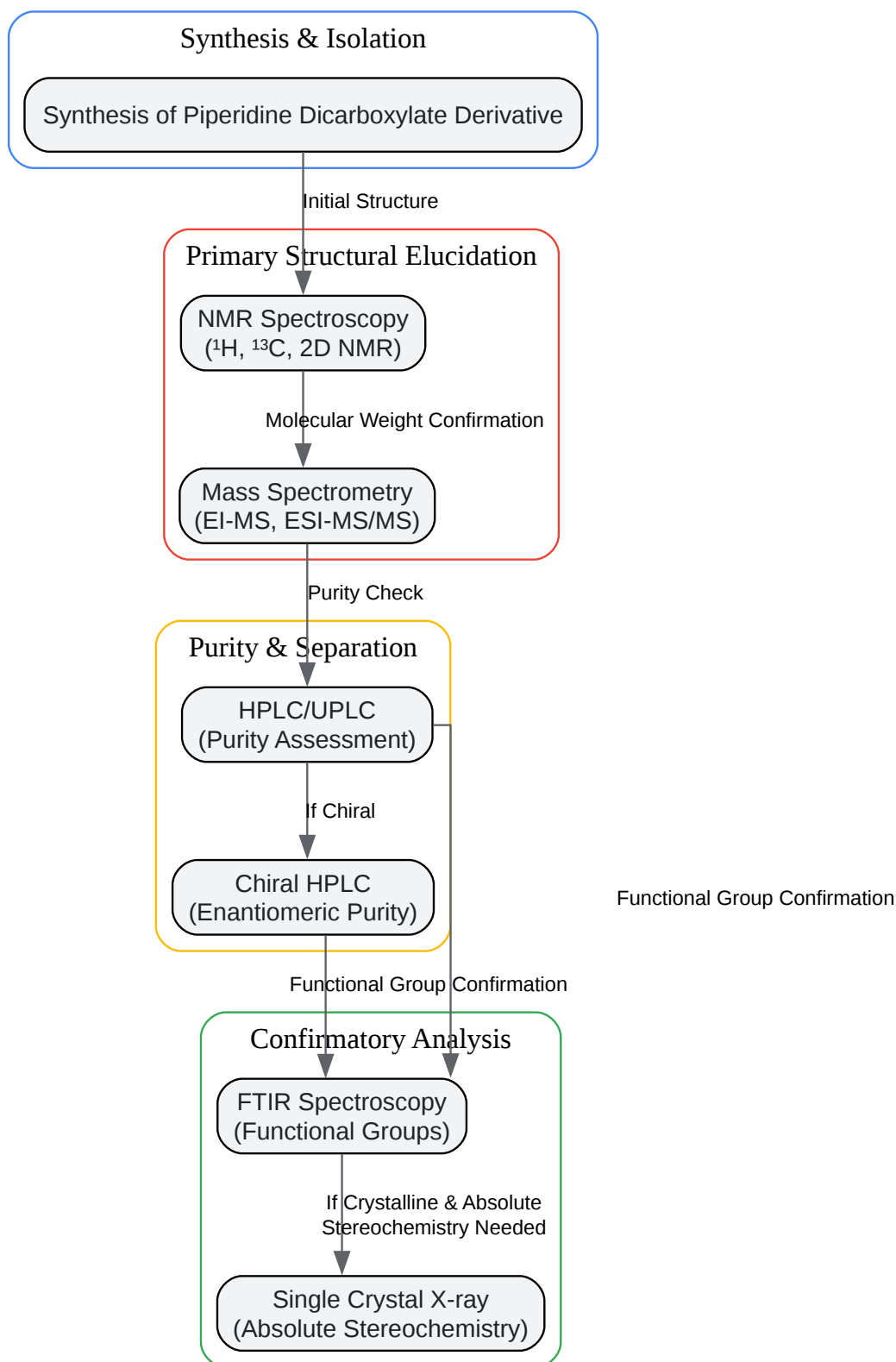
Introduction: The Significance of the Piperidine Dicarboxylate Scaffold

Piperidine dicarboxylates are a pivotal class of heterocyclic compounds widely encountered in medicinal chemistry and drug development. Their rigid, saturated ring system, combined with the stereochemical diversity afforded by multiple chiral centers and the functional handles of two carboxylate groups, makes them invaluable scaffolds for creating structurally complex and biologically active molecules.^{[1][2]} These motifs are integral to the design of peptidomimetics, enzyme inhibitors, and a variety of therapeutic agents. Given their structural complexity and potential for stereoisomerism, a robust and multi-faceted analytical approach is paramount to ensure their unambiguous characterization, purity assessment, and ultimately, the success of downstream applications in drug discovery and development.

This application note provides a comprehensive guide to the essential analytical techniques for the thorough characterization of piperidine dicarboxylates, offering both theoretical insights and practical, field-proven protocols for researchers and scientists.

Logical Workflow for Comprehensive Characterization

A systematic approach to characterization ensures that all critical aspects of the molecule's structure, purity, and stereochemistry are determined. The following workflow is recommended:



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Sources

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- 2. thieme-connect.de [thieme-connect.de]
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